

The Chemical Architecture of Raddeanoside R8: A Technical Guide

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Compound of Interest

Compound Name: Raddeanoside R8

Cat. No.: B15595299

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Abstract

Raddeanoside R8 is a complex triterpenoid saponin isolated from the roots of *Anemone raddeana* Regel, a plant with a history of use in traditional Chinese medicine. As a member of the oleanane-type bisdesmosidic saponins, its intricate chemical structure, featuring a central oleanolic acid aglycone and two extensive sugar chains, underpins its potential pharmacological activities. This guide provides a detailed overview of the chemical structure of **Raddeanoside R8**, including its constituent moieties and their linkages. Due to the limited public availability of the complete, experimentally determined spectroscopic data from its original elucidation, this document presents representative data for its structural components based on published values for similar compounds. Furthermore, a putative signaling pathway is proposed based on the known mechanisms of structurally analogous saponins, offering a foundation for future research into its mechanism of action.

Chemical Structure

The chemical structure of **Raddeanoside R8** has been determined to be 3-O-[α -L-rhamnopyranosyl-(1 $\rightarrow$ 2)- β -D-glucopyranosyl-(1 $\rightarrow$ 2)- α -L-arabinopyranosyl]-oleanolic acid 28-O-

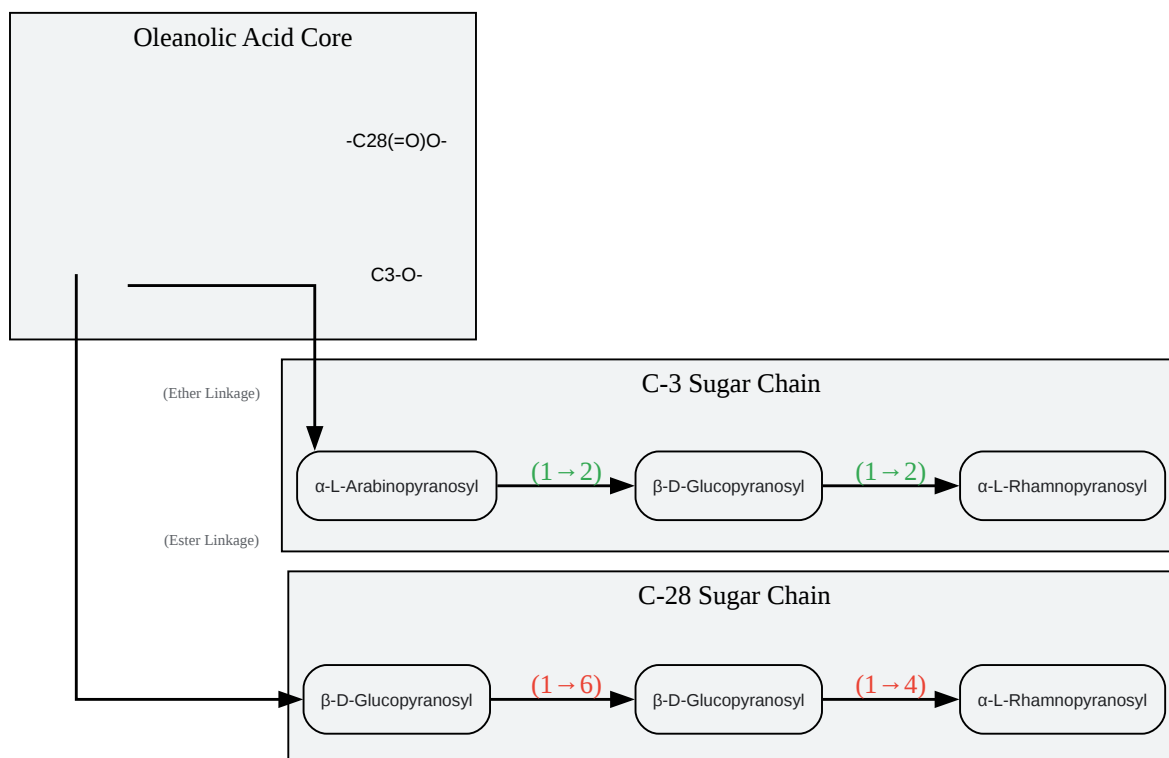
[α -L-rhamnopyranosyl-(1 $\rightarrow$ 4)- β -D-glucopyranosyl-(1 $\rightarrow$ 6)- β -D-glucopyranosyl] ester.

The core of **Raddeanoside R8** is the pentacyclic triterpenoid, oleanolic acid. Two separate oligosaccharide chains are attached to this aglycone at the C-3 and C-28 positions, making it a bisdesmosidic saponin.

- Aglycone: Oleanolic acid
- C-3 Glycosylation: A trisaccharide chain consisting of rhamnose, glucose, and arabinose is attached via an ether linkage to the hydroxyl group at the C-3 position of the oleanolic acid core.
- C-28 Glycosylation: Another trisaccharide chain, composed of rhamnose and two glucose units, is linked to the carboxylic acid group at the C-28 position through an ester linkage.

The molecular formula of **Raddeanoside R8** is $C_{65}H_{106}O_{30}$, and its molecular weight is approximately 1367.54 g/mol .

Below is a diagram illustrating the chemical structure and connectivity of **Raddeanoside R8**.



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Figure 1: Structural overview of **Raddeanoside R8**.

Physicochemical Properties

A summary of the key physicochemical properties of **Raddeanoside R8** is provided in the table below.

Property	Value
Molecular Formula	C ₆₅ H ₁₀₆ O ₃₀
Molecular Weight	1367.54 g/mol
Appearance	White Powder
CAS Number	124961-61-1
Class	Triterpenoid Saponin (Oleanane-type)

Spectroscopic Data (Representative)

While the original, complete set of experimental NMR and mass spectrometry data for **Raddeanoside R8** is not readily available in public databases, the following tables present representative ¹³C and ¹H NMR chemical shifts for the oleanolic acid aglycone and the constituent sugar moieties. These values are based on published data for oleanolic acid and its glycosides and serve as a reference for structural confirmation.

Representative ¹³C NMR Chemical Shifts (ppm)

Carbon	Oleanolic Acid Aglycone	Sugar Moieties (Typical Range)
Aglycone		
C-3	~88.0 (glycosylated)	
C-12	~122.5	
C-13	~144.0	
C-28	~176.0 (esterified)	
Sugars		
Anomeric C (C-1)	~100-107	
Other Sugar Carbons	~60-85	
Rhamnose CH ₃	~18.0	

Representative ^1H NMR Chemical Shifts (ppm)

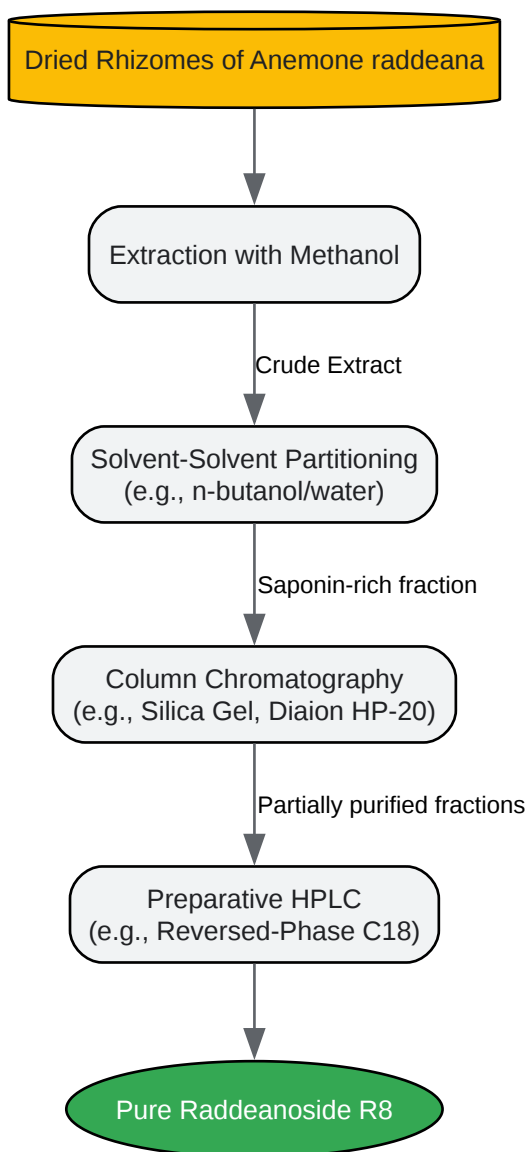
Proton	Oleanolic Acid Aglycone	Sugar Moieties (Typical Range)
Aglycone		
H-12 (olefinic)	~5.2-5.5	
Methyls (7 singlets)	~0.7-1.2	
Sugars		
Anomeric H (H-1)	~4.4-6.0	
Other Sugar Protons	~3.0-4.5	
Rhamnose CH_3 (doublet)	~1.2-1.7	

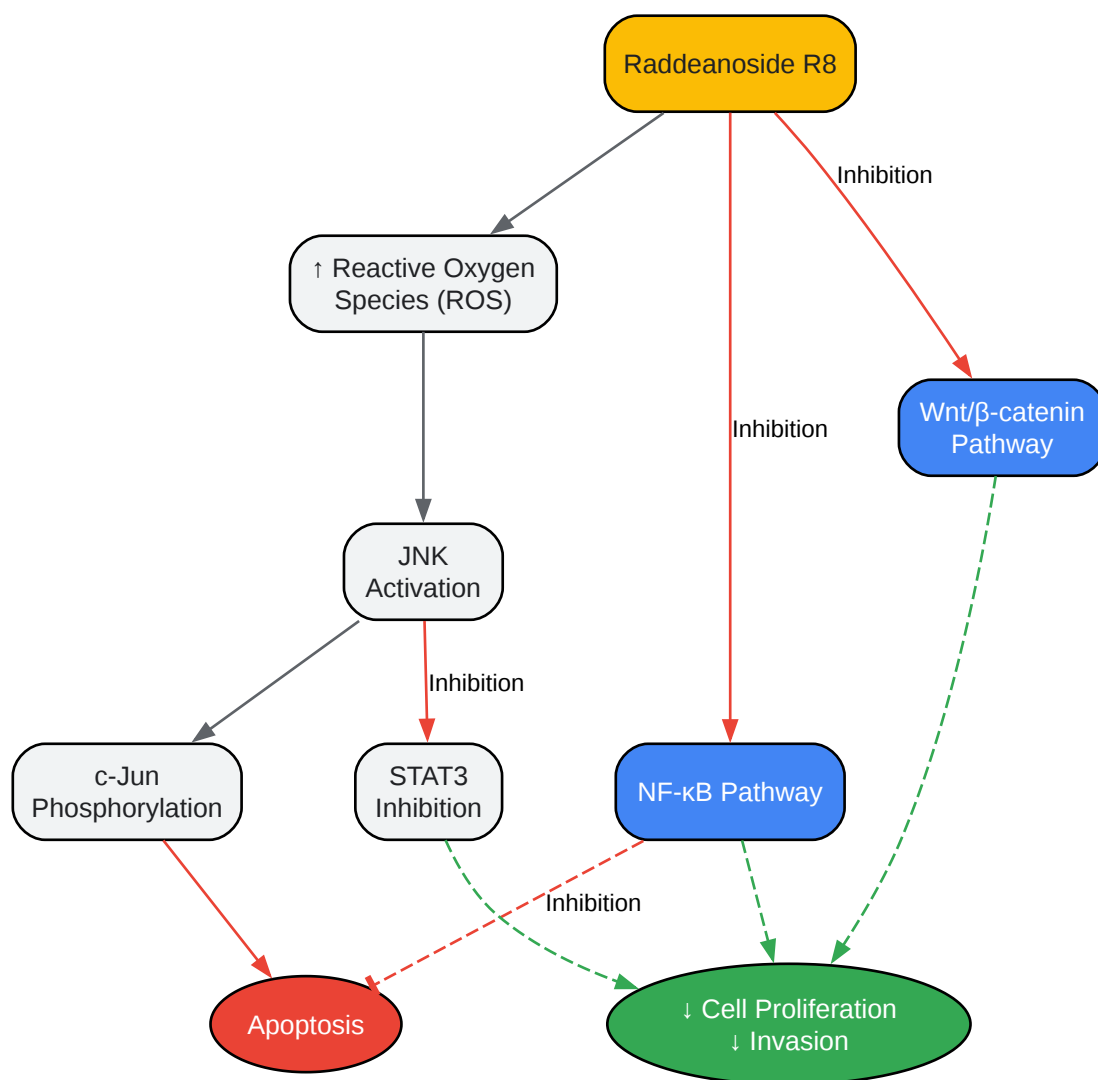
Experimental Protocols for Structure Elucidation

The structure of **Raddeanoside R8** was originally determined through a combination of chemical and spectroscopic methods, which are standard for the elucidation of complex natural products like saponins.

Isolation Protocol (General)

A general workflow for the isolation of saponins from *Anemone raddeana* is outlined below.





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